

Pyrazole N-Demethyl Sildenafil-d3 solubility

DMF DMSO

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Compound Focus: Pyrazole N-Demethyl Sildenafil-d3

Cat. No.: S12894796

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Solubility Data Summary

The table below consolidates the available solubility information for **Pyrazole N-Demethyl Sildenafil-d3** from the search results:

Solvent	Solubility	Qualitative Description	Source
DMF	Not reported	Information not found in search results	-
DMSO	Quantitative data not provided	Slightly soluble [1]	ChemicalBook
Methanol	Quantitative data not provided	Sparingly soluble [1]	ChemicalBook
Water	Not explicitly stated	Implied to be low (based on parent compound) [2] [3]	-

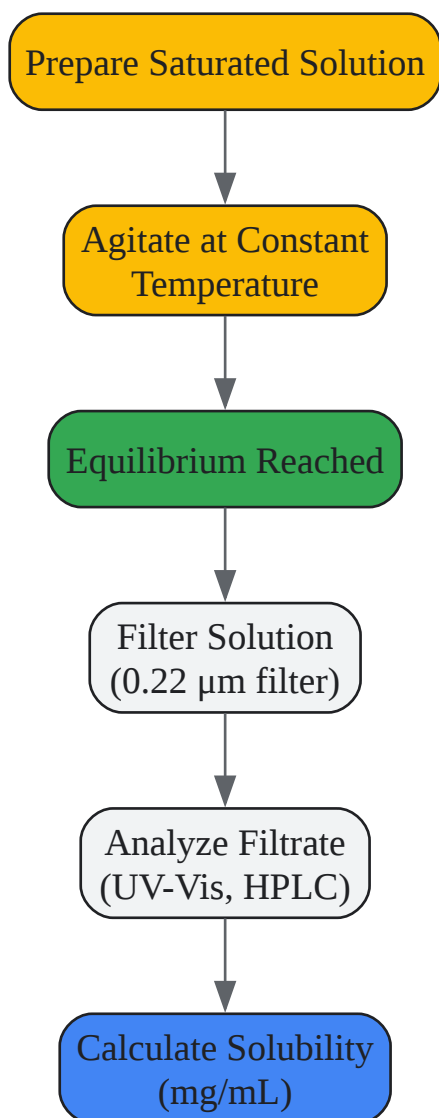
Unfortunately, the search results do not provide specific quantitative solubility values (e.g., mg/mL) for DMSO or methanol, nor do they contain any experimental protocols for solubility determination for this specific compound.

Guidance for Experimental Design

Since pre-existing data is limited, you will likely need to determine the solubility experimentally. Here are some key considerations based on general laboratory practices and the information available:

- **Experimental Method:** The most common approach is to prepare a saturated solution of the compound in the solvent of interest (e.g., DMF or DMSO) at a controlled temperature, agitate it for a sufficient time to reach equilibrium, and then analyze the concentration of the dissolved solute in the filtered supernatant. Common analytical techniques include **UV-Vis spectroscopy** or **High-Performance Liquid Chromatography (HPLC)**.
- **Handling and Storage:** The product is a solid that should be stored in a **-20°C freezer** [1]. This suggests that the compound may be stable under standard laboratory conditions for short durations, but long-term storage requires controlled conditions.
- **Context from Parent Compound:** Sildenafil (the parent molecule) is a **BCS Class II** drug, meaning it has **low solubility and high permeability** [2] [3]. Its solubility is also known to be **highly dependent on pH** [2]. While this does not directly predict the behavior of the metabolite, it highlights that solubility can be a significant challenge and should be carefully characterized.

The following diagram outlines a general experimental workflow you can adapt to determine the solubility of **Pyrazole N-Demethyl Sildenafil-d3**:



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> General workflow for experimental determination of compound solubility.

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References

1. Pyrazole N-Demethyl Sildenafil-d3 [chemicalbook.com]

2. Sildenafil 4.0—Integrated Synthetic Chemistry, Formulation ... [pmc.ncbi.nlm.nih.gov]

3. Preparation and physicochemical characterization of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pyrazole N-Demethyl Sildenafil-d3 solubility DMF DMSO].

Smolecule, [2026]. [Online PDF]. Available at:

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